

Proper Disposal of IRDye 700DX: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Irdye 700DX*

Cat. No.: *B8822846*

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Ensuring laboratory safety and environmental compliance is paramount when handling chemical reagents. This guide provides detailed procedures for the proper disposal of **IRDye 700DX**, a near-infrared fluorescent dye commonly used in various research applications.

While **IRDye 700DX** is not classified as a hazardous substance, proper disposal is still necessary to maintain a safe laboratory environment and adhere to local regulations.^[1] The following information is designed to provide researchers, scientists, and drug development professionals with essential safety and logistical information for the operational and disposal plans involving this dye.

Key Properties of IRDye 700DX

A summary of the key quantitative data for **IRDye 700DX** is presented below. Understanding these properties is crucial for safe handling and disposal.

Property	Value	Source
CAS Number	916821-46-0	[2]
Molecular Formula	C ₇₄ H ₉₆ N ₁₂ Na ₄ O ₂₇ S ₆ Si ₃	[2]
Molecular Weight	1954.22 g/mol	[2]
Maximum Absorption	689 nm	[3]
Maximum Emission	702 nm	[3]
Solubility in DMSO	125 mg/mL	[2]
Recommended Storage (Powder)	-20°C for 3 years	[2]
Recommended Storage (in Solvent)	-80°C for 1 year	[2]

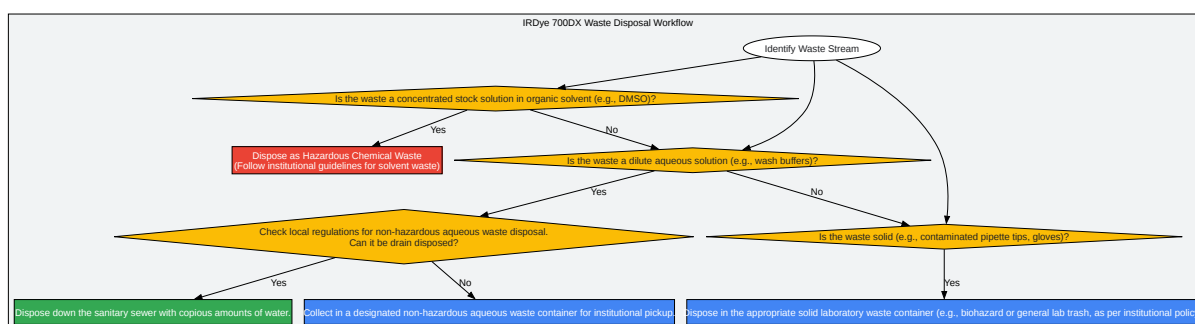
Experimental Workflow and Waste Generation

IRDye 700DX is frequently used in procedures such as photoimmunotherapy and single-molecule imaging.[3] A typical experimental workflow involves the preparation of **IRDye 700DX** conjugates, incubation with cells or tissues, and subsequent washing steps.[3][4] Waste containing **IRDye 700DX** is generated at various stages, including:

- Stock Solutions: Unused or expired solutions of the dye, typically dissolved in an organic solvent like DMSO.[2][5]
- Working Solutions: Diluted aqueous solutions of the dye used for labeling.
- Contaminated Labware: Pipette tips, centrifuge tubes, and plates that have come into contact with the dye.
- Aqueous Waste: Buffer solutions and media from washing steps.

Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of different waste streams containing **IRDye 700DX**.



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Disposal decision workflow for **IRDye 700DX** waste.

Step-by-Step Disposal Procedures

As **IRDye 700DX** is not classified as a hazardous material, its disposal is governed by institutional policies for non-hazardous waste.^[1] Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Concentrated IRDye 700DX Stock Solutions (in DMSO or other organic solvents)

Even though **IRDye 700DX** itself is not hazardous, the organic solvents used to dissolve it often are.

- Step 1: Transfer the concentrated dye solution to a designated hazardous waste container for organic/solvent waste.
- Step 2: Ensure the container is properly labeled with the chemical contents, including the solvent and the dye.
- Step 3: Arrange for pickup and disposal through your institution's hazardous waste management program.

Dilute Aqueous Solutions of IRDye 700DX

Aqueous waste containing low concentrations of **IRDye 700DX**, such as wash buffers from cell staining, is generally considered non-hazardous.

- Step 1: Check with your local EHS guidelines. Some institutions may permit the disposal of non-hazardous aqueous waste down the sanitary sewer.
- Step 2: If permitted, pour the dilute solution down the drain, followed by flushing with a large volume of cold water. This helps to further dilute the solution and prevent any potential accumulation in the plumbing.
- Step 3: If drain disposal is not permitted, collect the aqueous waste in a clearly labeled, non-hazardous waste container for disposal by your institution's waste management service.

Solid Waste Contaminated with IRDye 700DX

Solid waste includes items like pipette tips, gloves, and plasticware that have come into contact with the dye.

- Step 1: Segregate solid waste from liquid waste.

- Step 2: Place the contaminated solid waste in the appropriate laboratory trash container. Depending on the nature of the experiment, this may be a biohazardous waste container or a general lab trash bin.
- Step 3: Ensure that no free-flowing liquid is present in the solid waste.

Empty IRDye 700DX Vials

- Step 1: Once the vial is empty, rinse it with a suitable solvent (e.g., water or ethanol) to remove any residual dye.
- Step 2: Dispose of the rinsate according to the procedures for liquid waste.
- Step 3: Deface the label on the empty vial to prevent confusion.
- Step 4: Dispose of the clean, empty vial in the appropriate laboratory glassware or solid waste container.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **IRDye 700DX**, contributing to a secure and environmentally responsible research environment.

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References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 2. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- 3. sites.rowan.edu [sites.rowan.edu]
- 4. sfasu.edu [sfasu.edu]

- 5. Appendix B - Disposal of Nonhazardous Laboratory Waste Down The Sanitary Sewer for Ithaca Campus | Environment, Health and Safety [ehs.cornell.edu]
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